

An In-depth Technical Guide to 9-Bromofluorene: Properties, Safety, and Handling

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Compound of Interest

Compound Name: 9-Bromofluorene

Cat. No.: B049992

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **9-Bromofluorene**, a key reagent in various chemical syntheses. The document outlines its chemical and physical properties, detailed safety information, and recommended handling procedures to ensure its safe use in a laboratory setting.

Chemical and Physical Properties

9-Bromofluorene, with the CAS number 1940-57-4, is an aromatic hydrocarbon.^{[1][2][3]} Its key properties are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	1940-57-4	[1] [2] [3] [4]
Molecular Formula	C ₁₃ H ₉ Br	[1] [2]
Molecular Weight	245.11 g/mol	[1] [4] [5]
Appearance	Pale cream to yellow or pale brown crystals or powder	[2] [3]
Melting Point	101-104 °C	[3]
Boiling Point	288.79 °C (rough estimate)	[3]
Density	1.4187 (rough estimate)	[3]
Water Solubility	Insoluble	[3]
Sensitivity	Air Sensitive	[3]
Storage Temperature	Room Temperature, under inert atmosphere	[3]

Safety Information

9-Bromofluorene is classified as a hazardous substance and requires careful handling.[\[6\]](#) It is crucial to consult the Safety Data Sheet (SDS) before use.[\[6\]](#)

GHS Hazard Classification:

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	1B	GHS05	Danger	H314: Causes severe skin burns and eye damage. [5] [6]
Serious Eye Damage/Eye Irritation	1	GHS05	Danger	H314: Causes severe skin burns and eye damage. [5] [6]
Skin Sensitization	1	Danger	May cause an allergic skin reaction. [6]	

Precautionary Statements:

A comprehensive list of precautionary statements for handling **9-Bromofluorene** is provided below.[\[5\]](#)[\[7\]](#)

Type	Code	Statement
Prevention	P260	Do not breathe dust/fume/gas/mist/vapors/spray.[6]
P264	Wash face, hands and any exposed skin thoroughly after handling.[5][6]	
P272	Contaminated work clothing should not be allowed out of the workplace.[6][7]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[5][6]	
Response	P301 + P330 + P331	IF SWALLOWED: rinse mouth. Do NOT induce vomiting.[5][6][7]
P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[6]	
P304 + P340	IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[6]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]	
P310	Immediately call a POISON CENTER or doctor/physician.[6][7]	

P363	Wash contaminated clothing before reuse.[5]	
Storage	P405	Store locked up.[5][6]
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[5][6][7]

Experimental Protocols

Synthesis of **9-Bromofluorene** from Fluorene:

A common laboratory synthesis of **9-Bromofluorene** involves the free radical bromination of fluorene using N-bromosuccinimide (NBS).[8]

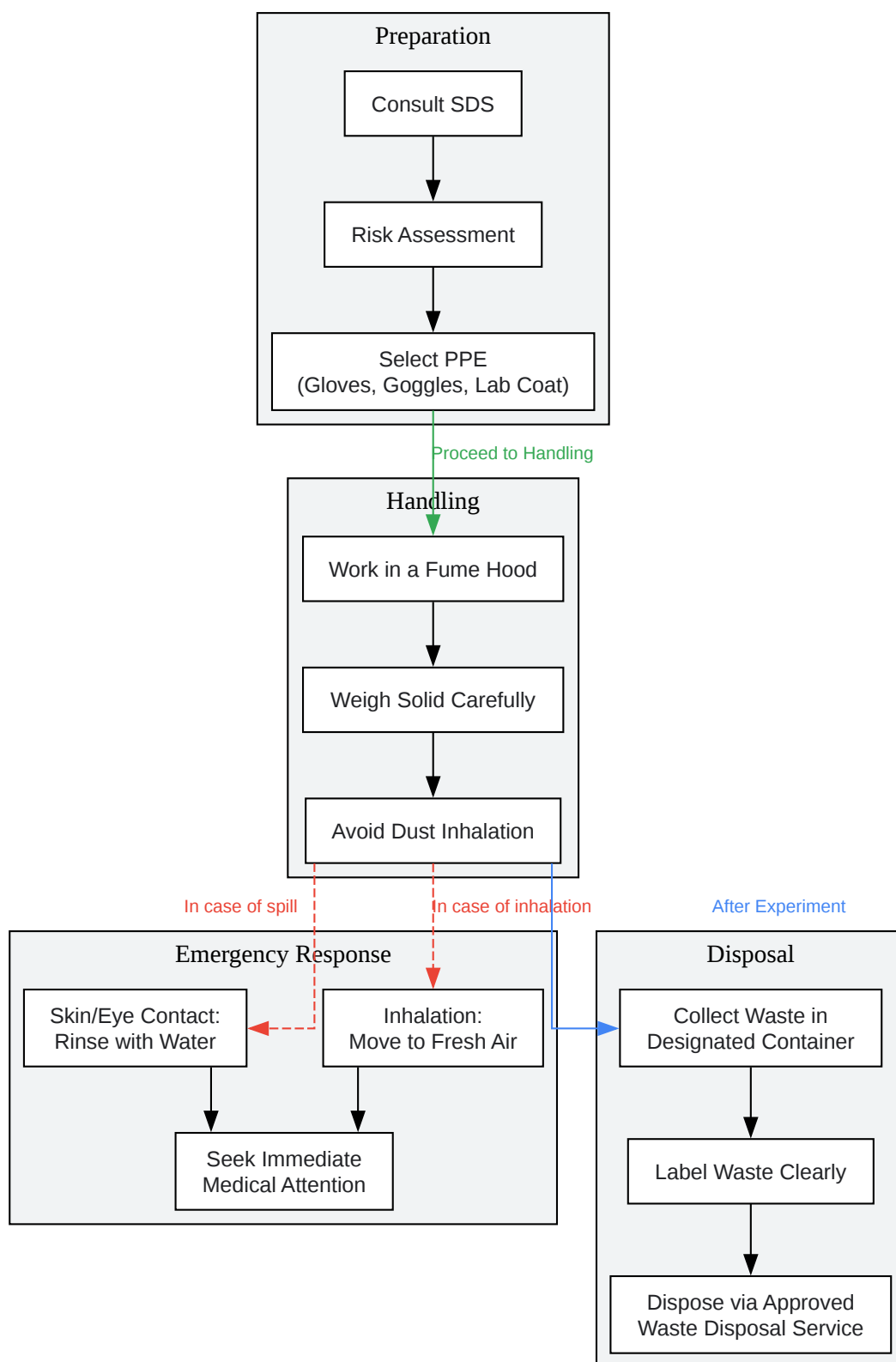
Methodology:

- In a pre-oven dried Schlenk flask, dissolve fluorene (1 equivalent) and N-bromosuccinimide (1.1 equivalents) in dichloromethane.[8]
- Add the desired peroxide initiator (e.g., 5 mol%).[8]
- Degas the resulting mixture using the freeze-pump-thaw cycle method (repeated three times).[8]
- The reaction is then allowed to proceed at room temperature.[8]

Mandatory Visualizations

Safe Handling Workflow for **9-Bromofluorene**

The following diagram illustrates the logical workflow for the safe handling of **9-Bromofluorene** in a laboratory setting.



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Caption: Workflow for the safe handling of **9-Bromofluorene**.

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